

An In-depth Technical Guide on the Pharmacological Properties of Cervisol Components

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Compound of Interest

Compound Name: *Cervisol*
CAS No.: 8055-05-8
Cat. No.: B12676624

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Disclaimer: The information provided in this technical guide is based on available scientific literature for the individual components of a substance identified in the PubChem database as "**Cervisol**" (CID 44152708), reportedly used in the historical treatment of endometriosis. It is crucial to note that there is a significant lack of modern scientific research, clinical data, and validation for the efficacy and safety of this specific combination for any medical application, including endometriosis. This document is intended for informational purposes for researchers and drug development professionals and should not be interpreted as an endorsement or validation of this formulation. Another product, a topical cream for neck pain, is marketed under the brand name **CERVISOL®**, which is distinct from the chemical mixture discussed herein.

Introduction to Cervisol and its Components

Cervisol, as defined by the PubChem database, is a mixture containing Iron (III) Chloride (FeCl_3), Picric Acid (2,4,6-trinitrophenol), and Ethanol.[1] This combination was historically indicated for the treatment of endometriosis.[1] The rationale for this specific formulation is not well-documented in contemporary medical literature. This guide will provide a detailed analysis

of the known pharmacological properties of each individual component to offer a scientific understanding of their potential, albeit unproven, roles.

Pharmacological Profile of Individual Components

Iron (III) Chloride (Ferric Chloride)

Iron (III) chloride is an inorganic compound with known astringent and hemostatic properties.^[2]^[3] In gynecological and obstetric medicine, iron compounds are primarily used to treat iron deficiency anemia.^[4]^[5]^[6]^[7]

2.1.1. Mechanism of Action and Properties

As an astringent, ferric chloride can cause the constriction of tissues and blood vessels, which may have been intended to reduce bleeding and oozing from endometrial lesions. Its hemostatic effect is utilized topically to stop minor surface bleeding.^[2] In the context of endometriosis, it is plausible that its intended use was to control localized bleeding associated with ectopic endometrial tissue.

2.1.2. Quantitative Data

Quantitative data on the topical application of ferric chloride for tissue effects is not readily available in the context of gynecological applications beyond its use as a hemostatic agent. The primary quantitative data for iron compounds in gynecology relates to oral and intravenous administration for anemia.^[5]^[8]

Property	Data
Molecular Formula	FeCl ₃
Molecular Weight	162.20 g/mol [3]
Appearance	Orange to brown-black solid[3]
Solubility	Soluble in water, alcohol, ether, acetone.[3]
Primary Medical Use	Treatment of iron deficiency anemia (as various iron salts/complexes)[4][5][6][7]; Topical hemostatic agent.[2]
Reported Side Effects (Oral/IV)	Gastrointestinal irritation (oral), nausea, headache, flushing (intravenous).[7]

Table 1: Physicochemical and Medical Properties of Iron (III) Chloride.

2.1.3. Experimental Protocols

Standard protocols for the use of iron compounds in gynecology focus on the management of anemia. For example, a common protocol for intravenous iron sucrose complex involves doses between 200 and 300 mg, with a hemoglobin increase of 1.3 to 2.5 g/dL observed over 28 days.[5] No specific experimental protocols for the topical application of ferric chloride in endometriosis were found in the reviewed literature.

Picric Acid (2,4,6-trinitrophenol)

Picric acid is a highly acidic phenol that has been used historically as an antiseptic, a burn treatment, and a yellow dye.[1][9] Its use in modern medicine is virtually nonexistent due to its toxicity and explosive nature.[10][11]

2.2.1. Mechanism of Action and Properties

Picric acid possesses antiseptic and astringent properties.[9] Its antiseptic action is likely due to its ability to precipitate proteins. As an astringent, it can cause tissue to contract. The mechanisms that contributed to its use in burn relief included numbing of pain and coagulation of albumin, which was thought to decrease pus formation.[10] In the context of **Cervisol**, it

might have been included for its antiseptic properties to prevent infection and for its astringent effects on endometrial lesions.

2.2.2. Quantitative Data

There is no quantitative pharmacological data available for the use of picric acid in the treatment of endometriosis. Its historical use predates modern quantitative pharmacological analysis.

Property	Data
Molecular Formula	$C_6H_3N_3O_7$
Molecular Weight	229.10 g/mol [1]
Appearance	Colorless to yellow solid [1]
Acidity (pKa)	0.38 [1]
Historical Medical Use	Antiseptic, treatment for burns, malaria, herpes, and smallpox. [1] [11]
Toxicity	Can cause skin and eye irritation, dizziness, headache, and weakness. In severe cases, it can lead to coma. It is also a known explosive. [10] [12]

Table 2: Physicochemical and Medical Properties of Picric Acid.

2.2.3. Experimental Protocols

No modern experimental protocols for the medical use of picric acid are available due to its discontinuation. Historical accounts describe soaking gauze in a picric acid solution for application to burns.[\[10\]](#)

Ethanol

Ethanol is widely used in pharmaceutical preparations as a solvent, disinfectant, and penetration enhancer.[\[13\]](#)[\[14\]](#)

2.3.1. Mechanism of Action and Properties

In the **Cervisol** formulation, ethanol's primary role would be as a solvent for the other components. Additionally, its antiseptic properties would contribute to the overall antimicrobial effect of the mixture.^{[13][14]} Ethanol can also act as a skin penetration enhancer by removing lipids from the stratum corneum, which could potentially facilitate the local action of the other components.^{[15][16]}

2.3.2. Quantitative Data

The concentration of ethanol for effective disinfection is typically between 60% and 90%.^[2] As a preservative in topical formulations, concentrations can be lower. One study noted that a 20% (v/v) ethanol concentration in a cream altered skin biophysical properties.^[17]

Property	Data
Molecular Formula	C ₂ H ₅ OH
Molecular Weight	46.07 g/mol
Appearance	Clear, colorless liquid
Pharmaceutical Use	Solvent, antimicrobial preservative (>10%), disinfectant (60-90%), penetration enhancer. ^{[2][14][15][16]}
Reported Side Effects (Topical)	Skin irritation, contact dermatitis. ^{[15][16]}

Table 3: Physicochemical and Pharmaceutical Properties of Ethanol.

2.3.3. Experimental Protocols

Protocols for evaluating ethanol as a penetration enhancer often involve ex vivo models, such as the porcine ear model, where formulations with and without ethanol are applied, and the penetration of active ingredients is measured using techniques like epifluorescence microscopy.^[17]

Analysis of the "Cervisol" Mixture

There is no available scientific literature detailing the pharmacological properties, mechanism of action, or clinical efficacy of the specific combination of iron chloride, picric acid, and ethanol for the treatment of endometriosis. The synergistic or additive effects of these components in this context are unknown.

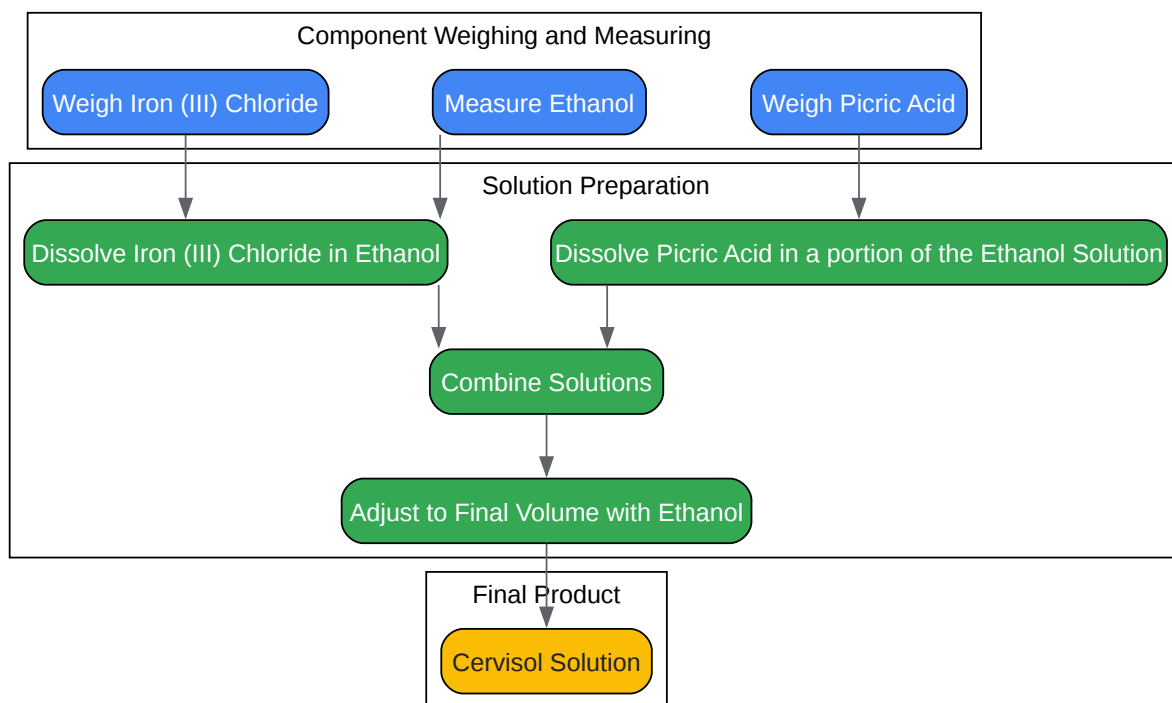
Hypothetical Rationale

The likely, though unproven, rationale for this formulation was to combine the astringent and hemostatic properties of ferric chloride with the antiseptic and astringent properties of picric acid, all delivered in an ethanol solvent which would also act as an antiseptic. This approach would have aimed to control bleeding, reduce the size of lesions through tissue constriction, and prevent secondary infections.

Signaling Pathways and Workflows

Due to the lack of research on **Cervisol**, it is not possible to provide a diagram of the signaling pathways involved in its effect on endometriosis. The fundamental mechanism of action remains speculative.

However, a logical workflow for the preparation of such a solution can be hypothesized.



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